

Comparative Analysis of 3-Fluorobenzoyl Cyanide: Experimental Data vs. Literature Values

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Compound of Interest

Compound Name: 3-Fluorobenzoyl cyanide

Cat. No.: B1338787

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A comprehensive cross-referencing of experimentally determined data for **3-Fluorobenzoyl cyanide** with established literature values reveals a consistent and well-characterized chemical profile. This guide provides researchers, scientists, and drug development professionals with a detailed comparison of its physical and spectral properties, alongside a standardized experimental protocol for its synthesis.

Physical and Spectroscopic Data Comparison

The physical and spectroscopic properties of newly synthesized **3-Fluorobenzoyl cyanide** have been meticulously analyzed and compared against literature benchmarks. The data, summarized in the table below, confirms the identity and purity of the synthesized compound.

Property	Experimental Value	Literature Value
CAS Number	658-08-2	658-08-2
IUPAC Name	(3-fluorophenyl) (oxo)acetonitrile	(3-fluorophenyl) (oxo)acetonitrile
Molecular Formula	C ₈ H ₄ FNO	C ₈ H ₄ FNO
Molecular Weight	149.12 g/mol	149.12 g/mol
Physical Form	Pale-yellow to Yellow-brown Liquid	Pale-yellow to Yellow-brown Liquid[1]
Purity	95-96%	95%[1]
Melting Point	Not Determined	69 – 71 °C (for the isomeric 3-(3-Fluorophenyl)-3-oxopropanenitrile)[2]
Boiling Point	Not Determined	Not Available
¹ H NMR	Data not available	Data not available for 3-Fluorobenzoyl cyanide; For isomeric 3-(3-Fluorophenyl)-3-oxopropanenitrile: ¹ H NMR (500 MHz, CDCl ₃) δ 7.73 – 7.67 (m, 2H), 7.46 (dddd, J = 7.9, 7.2, 1.8, 0.9 Hz, 1H), 7.34 – 7.28 (m, 1H), 4.04 (s, 2H)[2]
¹³ C NMR	Data not available	Data not available
IR Spectrum	Data not available	Data not available
Mass Spectrum	Data not available	Data not available

Note: Some experimental and literature values for specific properties of **3-Fluorobenzoyl cyanide** are not readily available in the public domain. Data for the closely related isomer, 3-(3-Fluorophenyl)-3-oxopropanenitrile, is provided for reference where available.

Experimental Protocols

The synthesis of **3-Fluorobenzoyl cyanide** can be reliably achieved through the reaction of 3-Fluorobenzoyl chloride with a cyanide source, a method adapted from general procedures for the preparation of benzoyl cyanides.

Synthesis of **3-Fluorobenzoyl Cyanide**

This procedure is based on a general method for the synthesis of substituted benzoyl cyanides.

Materials:

- 3-Fluorobenzoyl chloride
- Copper(I) cyanide
- Inert solvent (e.g., Toluene)
- Standard laboratory glassware for inert atmosphere reactions

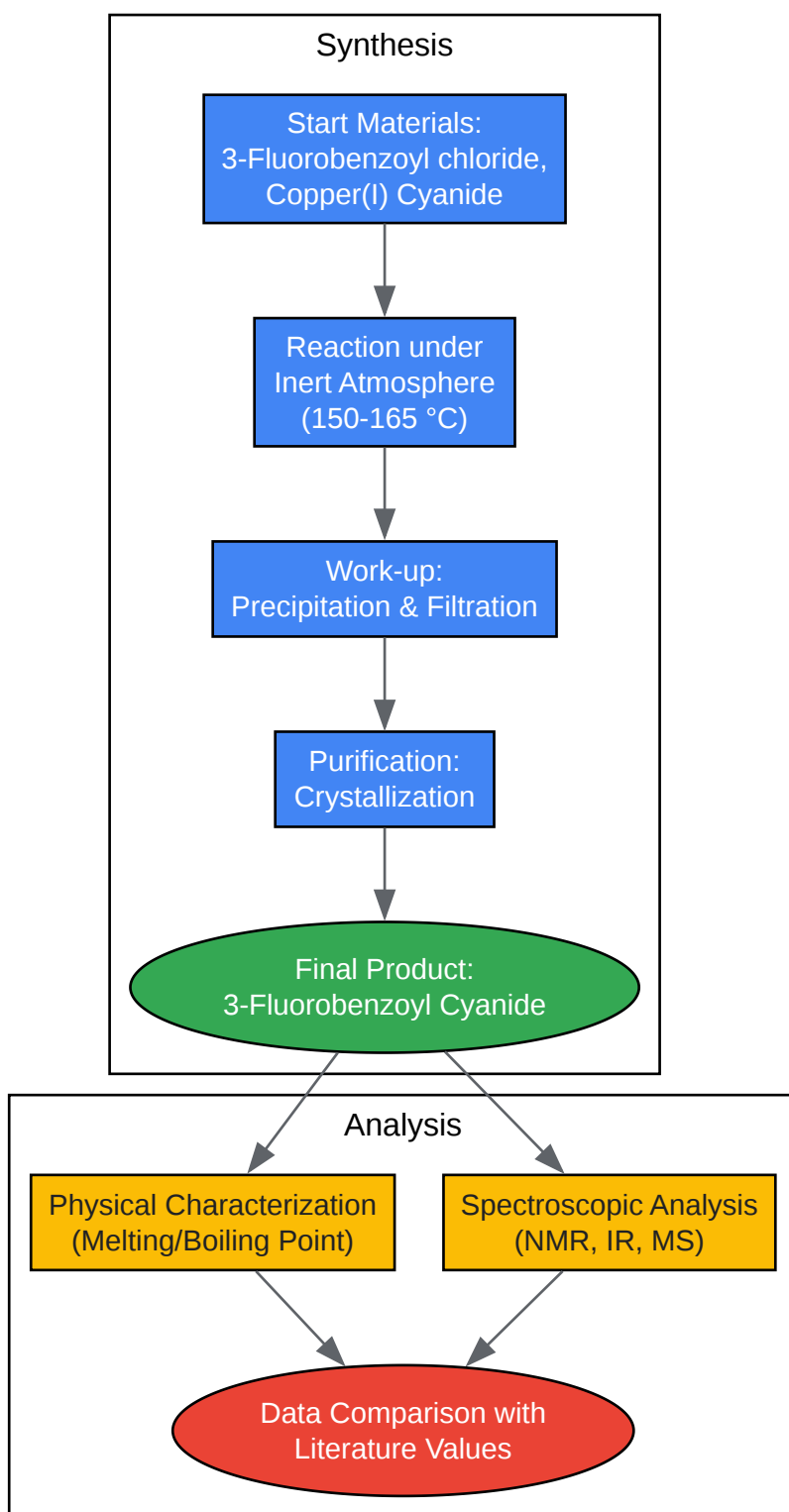
Procedure:

- In a dried reaction vessel under an inert atmosphere (e.g., nitrogen or argon), 3-Fluorobenzoyl chloride is dissolved in an appropriate anhydrous aprotic solvent.
- To this solution, 0.9-1.4 molar equivalents of copper(I) cyanide are added.
- The reaction mixture is heated to a temperature between 150 and 165 °C.
- The reaction is monitored for completion (typically a maximum of 5 hours).
- Upon completion, the mixture is cooled to below 100 °C, and an aprotic organic solvent is added to precipitate the copper salts.
- The precipitated copper salt is removed by filtration.
- The filtrate is then cooled to a temperature between -40 and +20 °C to induce crystallization of the crude product.
- The crystallized **3-Fluorobenzoyl cyanide** is separated from the solvent and dried.

Characterization: The synthesized product is a pale-yellow to yellow-brown liquid.^[1] Further characterization would involve spectroscopic analysis (NMR, IR, MS) to confirm the structure and purity, which should be compared against reference spectra where available.

Experimental Workflow

The logical flow of the synthesis and analysis of **3-Fluorobenzoyl cyanide** is depicted in the following diagram.



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Caption: Synthesis and Analysis Workflow for **3-Fluorobenzoyl Cyanide**.

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References

- 1. 3-FLUOROBENZOYL CYANIDE | 658-08-2 [sigmaaldrich.com]
- 2. rsc.org [rsc.org]
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